

L-Glutamic acid-15N,d5 molecular weight and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-Glutamic acid-15N,d5*

Cat. No.: *B12419155*

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Technical Guide: L-Glutamic Acid-15N,d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **L-Glutamic acid-15N,d5**, an isotopically labeled form of the non-essential amino acid, L-glutamic acid. This stable isotope-labeled compound serves as a critical tool in metabolic research, drug development, and clinical diagnostics, enabling precise tracing and quantification in biological systems.

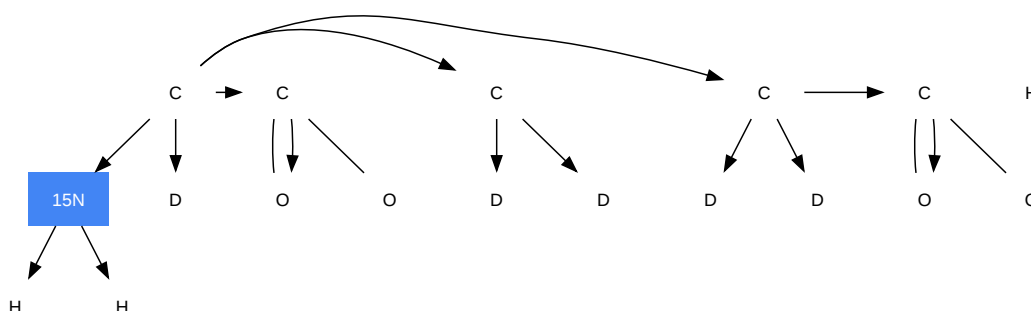
Core Physicochemical Data

The key quantitative data for **L-Glutamic acid-15N,d5** are summarized in the table below. This information is fundamental for experimental design, analytical method development, and data interpretation.

Parameter	Value	Reference
Molecular Formula	C ₅ H ₄ D ₅ ¹⁵ N ¹⁴ O ₄	[1]
Molecular Weight	153.15 g/mol	[1]
Isotopic Enrichment	Nitrogen-15 (¹⁵ N), Deuterium (D)	[1][2]
Labeling Positions	One ¹⁵ N atom and five D atoms at the 2,3,3,4,4-positions	[1]

Chemical Structure

L-Glutamic acid-15N,d5 is a derivative of L-glutamic acid where the standard nitrogen atom (¹⁴N) is replaced by its heavier isotope, ¹⁵N, and five hydrogen atoms are substituted with deuterium. This labeling provides a distinct mass signature for use in mass spectrometry-based analyses.



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Caption: Chemical structure of **L-Glutamic acid-15N,d5**.

Applications in Research and Development

L-Glutamic acid-15N,d5 is extensively utilized as an internal standard in quantitative mass spectrometry for the accurate determination of L-glutamic acid concentrations in various biological matrices. Its role as an excitatory neurotransmitter makes it a key molecule in neuroscience research, where this labeled version aids in studying glutamate metabolism and receptor binding.

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References

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